

An In-depth Technical Guide to 6 β -Oxymorphol: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6beta-Oxymorphol

Cat. No.: B163108

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical structure, properties, and pharmacological context of 6 β -Oxymorphol. The information is intended for researchers, scientists, and professionals in the field of drug development and pharmacology.

Introduction

6 β -Oxymorphol is an opioid compound and a known metabolite of the potent semi-synthetic opioid analgesic, oxymorphone.^{[1][2][3][4]} The metabolic transformation involves the reduction of the 6-keto group of the parent oxymorphone molecule, resulting in the formation of two stereoisomeric alcohol metabolites: 6 α -oxymorphol and 6 β -oxymorphol.^[1] Understanding the chemical and pharmacological properties of 6 β -Oxymorphol is crucial for a complete understanding of the metabolism and overall pharmacological profile of oxymorphone.

Chemical Structure and Identifiers

The chemical structure of 6 β -Oxymorphol is based on the morphinan skeleton, which is characteristic of many opioids.

Table 1: Chemical Identifiers for 6 β -Oxymorphol

Identifier	Value
IUPAC Name	(4R,4aS,7R,7aR,12bS)-3-methyl-1,2,4,5,6,7,7a,13-octahydro-4,12-methanobenzofuro[3,2-e]isoquinoline-4a,7,9-triol[5]
CAS Number	54934-75-7[1][5][6]
Molecular Formula	C ₁₇ H ₂₁ NO ₄ [1][5][6]
SMILES	CN1CC[C@]23[C@@H]4--INVALID-LINK--O[5]
InChI	InChI=1S/C17H21NO4/c1-18-7-6-16-13-9-2-3-10(19)14(13)22-15(16)11(20)4-5-17(16,21)12(18)8-9/h2-3,11-12,15,19-21H,4-8H2,1H3/t11-,12-,15+,16+,17-/m1/s1[5][6]
InChIKey	AABLHGPPVOULICI-LQPBRMSDSA-N[1][5][6]

Physicochemical Properties

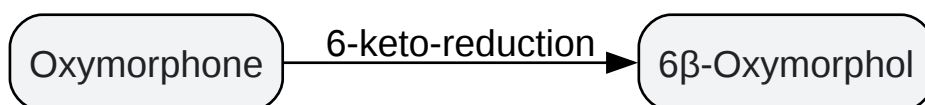
The following table summarizes the key physicochemical properties of 6 β -Oxymorphol.

Table 2: Physicochemical Properties of 6 β -Oxymorphol

Property	Value
Molecular Weight	303.35 g/mol [1][5]
XLogP3	-1.1[5]
Hydrogen Bond Donor Count	4[5]
Hydrogen Bond Acceptor Count	5[5]
Rotatable Bond Count	0[5]
Exact Mass	303.14705815 Da[5]
Topological Polar Surface Area	73.2 Å ² [5]

Synthesis and Metabolism

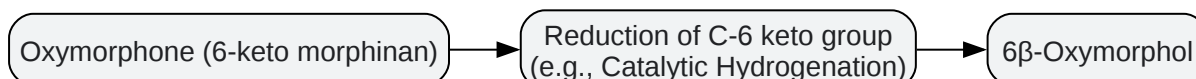
6 β -Oxymorphol is primarily formed in the body as a metabolite of oxymorphone through the action of 6-keto-reductase enzymes.[7] This metabolic pathway is a minor route for oxymorphone metabolism.[7]



[Click to download full resolution via product page](#)

Metabolic formation of 6 β -Oxymorphol.

The synthesis of oxymorphol derivatives, including 6 β -Oxymorphol, generally involves the reduction of the C-6 keto group of a morphinan precursor like oxymorphone.[1] A common laboratory method is catalytic hydrogenation, which utilizes hydrogen gas in the presence of a metal catalyst.[1] The stereoselectivity of this reduction, yielding either the 6 α or 6 β epimer, is a critical aspect of the synthesis.[1]



[Click to download full resolution via product page](#)

General synthetic workflow for 6 β -Oxymorphol.

Experimental Protocols

Detailed experimental protocols for the specific synthesis and analysis of 6 β -Oxymorphol are not widely available in the public domain. However, general methodologies for the synthesis and characterization of related opioid compounds can be adapted.

- **Dissolution:** Dissolve the starting material, oxymorphone, in a suitable solvent such as ethanol or acetic acid.
- **Catalyst Addition:** Add a heterogeneous catalyst, for example, palladium on carbon (Pd/C).

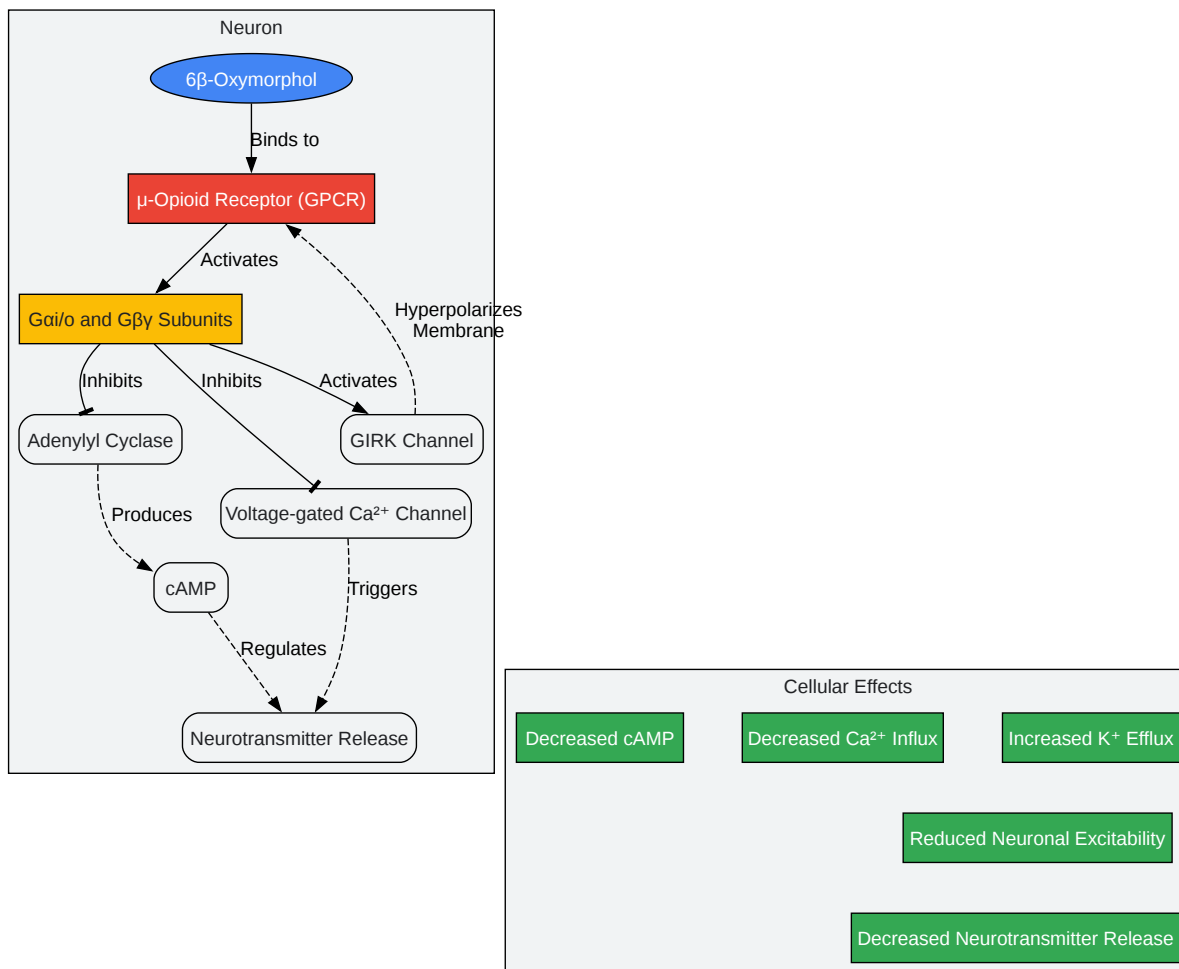
- Hydrogenation: Place the reaction mixture in a hydrogenation apparatus and expose it to hydrogen gas at a controlled pressure (e.g., 40-50 psi).[8]
- Reaction Monitoring: Monitor the progress of the reaction using techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up: Once the reaction is complete, filter off the catalyst.
- Purification: Purify the crude product using column chromatography or recrystallization to isolate the 6 β -Oxymorphol isomer.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for confirming the chemical structure and determining the stereochemistry at the C-6 position.[1]
- Mass Spectrometry (MS): MS is used to determine the molecular weight and fragmentation pattern of the molecule, confirming its identity.[1]
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the presence of key functional groups, such as the hydroxyl group formed during the reduction.

Pharmacology

As a derivative of oxymorphone, 6 β -Oxymorphol is classified as an opioid.[2][9] Opioids exert their effects by binding to and activating opioid receptors, which are G protein-coupled receptors (GPCRs) located primarily in the central and peripheral nervous systems.[10] The three main types of opioid receptors are mu (μ), delta (δ), and kappa (κ).[10]

While specific binding affinity data for 6 β -Oxymorphol is not readily available, a related compound, tritiated-6-beta-fluoro-6-desoxy-oxymorphone, has been shown to be a highly selective ligand for the μ -opioid receptor.[11] It is plausible that 6 β -Oxymorphol also interacts with opioid receptors, contributing to the overall pharmacological effects of oxymorphone.

The binding of an opioid agonist like 6 β -Oxymorphol to the μ -opioid receptor is expected to initiate a signaling cascade similar to that of other opioids.[7]



[Click to download full resolution via product page](#)

Putative signaling pathway of 6β-Oxymorphol.

This pathway leads to a decrease in neuronal excitability and a reduction in the release of neurotransmitters, which underlies the analgesic and other effects of opioids.

Conclusion

6 β -Oxymorphol is a significant metabolite of oxymorphone, and its study is integral to understanding the complete pharmacological and metabolic profile of its parent compound. While detailed experimental data for 6 β -Oxymorphol is limited in publicly accessible literature, this guide provides a foundational understanding of its chemical structure, properties, and likely pharmacological actions based on its chemical class and relationship to well-characterized opioids. Further research is warranted to fully elucidate the specific pharmacological activities and potential clinical relevance of this metabolite.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6beta-Oxymorphol | 54934-75-7 | Benchchem [benchchem.com]
- 2. caymanchem.com [caymanchem.com]
- 3. caymanchem.com [caymanchem.com]
- 4. ClinPGx [clinpgx.org]
- 5. 6beta-Oxymorphol | C17H21NO4 | CID 21779240 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. CAS Common Chemistry [commonchemistry.cas.org]
- 7. Oxycodone - Wikipedia [en.wikipedia.org]
- 8. Recent Chemical and Pharmacological Developments on 14-Oxygenated-N-methylmorphinan-6-ones - PMC [pmc.ncbi.nlm.nih.gov]
- 9. 6 β -Oxymorphol - Product Type - CAT N°: 21543 [bertin-bioreagent.com]
- 10. mdpi.com [mdpi.com]
- 11. Tritiated-6-beta-fluoro-6-desoxy-oxymorphone: a highly selective ligand for the opiate mu receptor whose binding is characterized by low nonspecific binding

[pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [An In-depth Technical Guide to 6 β -Oxymorphol: Chemical Structure and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b163108#6beta-oxymorphol-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com